

Ethyl 2-(Benzylsulfanyl)acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 2-(Benzylsulfanyl)acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 2-(Benzylsulfanyl)acetate**, a versatile reagent and building block in organic synthesis, particularly relevant to the fields of medicinal chemistry and drug development. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and explores its applications.

Core Properties of Ethyl 2-(Benzylsulfanyl)acetate

Ethyl 2-(Benzylsulfanyl)acetate, also known as Ethyl 2-(benzylthio)acetate, is a thioether and an ester. Its molecular structure consists of an ethyl acetate group where one of the alpha-hydrogens is replaced by a benzylsulfanyl group.

Property	Value	Source
Molecular Weight	210.29 g/mol	--INVALID-LINK--
Molecular Formula	C11H14O2S	--INVALID-LINK--
CAS Number	6344-43-0	--INVALID-LINK--
Appearance	No data available	
Boiling Point	135-140 °C at 2 mmHg	--INVALID-LINK--
Density	1.104 g/cm ³	--INVALID-LINK--
Refractive Index	1.549	--INVALID-LINK--

Synthesis of Ethyl 2-(Benzylsulfanyl)acetate: An Experimental Protocol

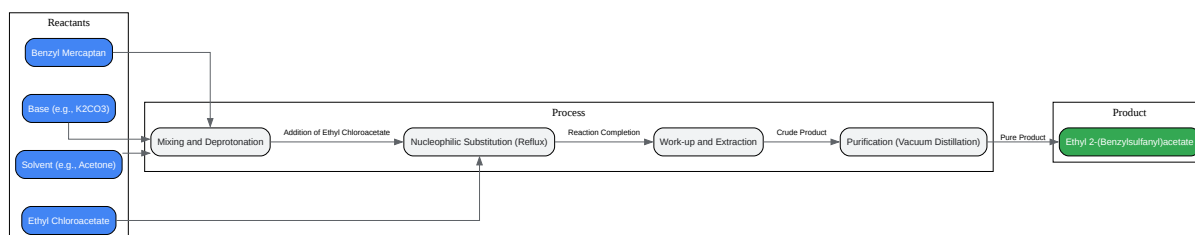
The synthesis of **Ethyl 2-(Benzylsulfanyl)acetate** can be achieved through the reaction of ethyl chloroacetate with benzyl mercaptan in the presence of a base. This nucleophilic substitution reaction is a common method for the formation of thioethers.

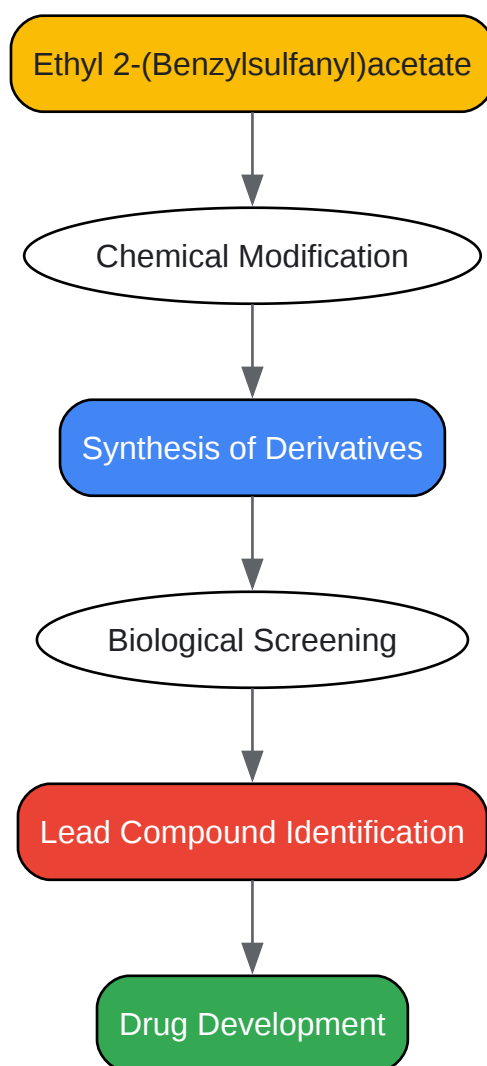
Materials:

- Ethyl chloroacetate
- Benzyl mercaptan (alpha-toluenethiol)
- Anhydrous potassium carbonate (K₂CO₃) or Sodium ethoxide (NaOEt)
- Anhydrous solvent (e.g., acetone, ethanol, or dimethylformamide - DMF)
- Standard laboratory glassware for reflux and extraction
- Rotary evaporator
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve benzyl mercaptan in the chosen anhydrous solvent.
- **Base Addition:** To this solution, add the base (e.g., anhydrous potassium carbonate or sodium ethoxide) portion-wise while stirring. The base will deprotonate the thiol to form the more nucleophilic thiolate.
- **Addition of Electrophile:** Slowly add ethyl chloroacetate to the reaction mixture. An exothermic reaction may be observed.
- **Reaction:** Heat the reaction mixture to reflux and maintain it for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a solid precipitate (e.g., KCl) has formed, it can be removed by filtration. The solvent is then removed under reduced pressure using a rotary evaporator.
- **Extraction:** The residue is taken up in a suitable organic solvent (e.g., diethyl ether or ethyl acetate) and washed with water and brine to remove any remaining inorganic salts and impurities.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is evaporated to yield the crude product.
- **Purification:** The crude **Ethyl 2-(Benzylsulfanyl)acetate** can be purified by vacuum distillation or column chromatography to obtain the final product with high purity.





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